

# An In-Depth Technical Guide to Diallylmelamine (CAS 91-77-0)

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## Compound of Interest

Compound Name: *Diallylmelamine*

Cat. No.: *B146501*

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## Foreword

**Diallylmelamine** (2,4-diamino-6-(diallylamino)-1,3,5-triazine), a versatile triazine compound, holds significant interest within the realms of polymer chemistry and materials science. Its unique molecular architecture, featuring a thermally stable triazine core and reactive allyl functionalities, makes it a valuable building block for the synthesis of advanced polymers and a key intermediate in various chemical transformations. This guide provides a comprehensive overview of the physical and chemical properties of **diallylmelamine**, its synthesis, reactivity, and applications, with a focus on providing actionable insights for laboratory and developmental use.

## Physicochemical Properties of Diallylmelamine

**Diallylmelamine** is typically a white to off-white crystalline powder, indicating its stability at ambient temperatures.<sup>[1]</sup> Its core physical and chemical properties are summarized in the table below, providing a quick reference for experimental design and implementation.

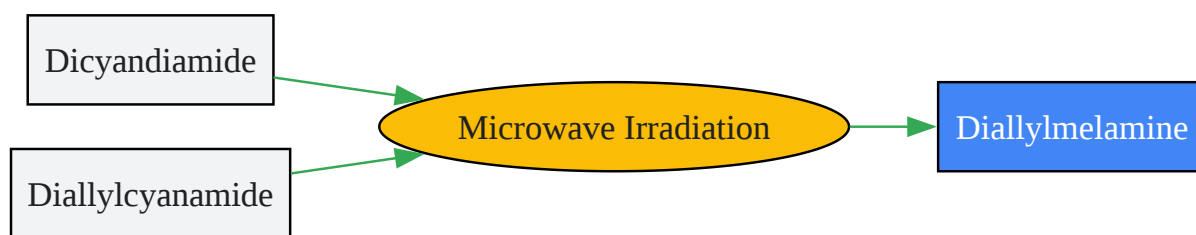
Property	Value	Source(s)
CAS Number	91-77-0	[2]
Molecular Formula	C <sub>9</sub> H <sub>14</sub> N <sub>6</sub>	[2]
Molecular Weight	206.25 g/mol	[2]
Appearance	White to off-white crystalline powder	[3][4]
Melting Point	140-142 °C	[3]
Boiling Point	438.1 °C at 760 mmHg (Predicted)	
Density	1.228 g/cm <sup>3</sup>	[5]
Solubility	Sparingly soluble in DMSO, slightly soluble in Methanol. Estimated water solubility of 359.4 mg/L at 25°C.	[3][6]
Vapor Pressure	0.0±1.1 mmHg at 25°C (Predicted)	

## Synthesis of Diallylmelamine: A Self-Validating Protocol

The synthesis of **diallylmelamine** can be approached through several routes, with the reaction of dicyandiamide and a suitable nitrile under microwave irradiation being a modern and efficient "green" chemistry method for creating 2,4-diamino-1,3,5-triazine derivatives.[7] Another common approach involves the sequential nucleophilic substitution of cyanuric chloride.[8]

Below is a detailed, self-validating experimental protocol for the synthesis of a 2,4-diamino-1,3,5-triazine, which can be adapted for the synthesis of **diallylmelamine**. The logic behind each step is explained to ensure reproducibility and understanding.

Reaction Scheme:



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A proposed synthesis route for **Diallylmelamine**.

Experimental Protocol:

Objective: To synthesize 2,4-diamino-6-(diallylamino)-1,3,5-triazine (**Diallylmelamine**).

Materials:

- Dicyandiamide
- Diallylcyanamide
- Anhydrous methanol
- Sodium methanolate solution
- Microwave reactor
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Filtration apparatus
- Rotary evaporator

Procedure:

- **Preparation of the Biguanide Intermediate (Conceptual Step):** The synthesis of 2,4-diamino-1,3,5-triazines often proceeds through a biguanide intermediate. In a green chemistry approach, dicyandiamide can react with a nitrile under microwave irradiation.<sup>[8]</sup> For the synthesis of **diallylmelamine**, diallylcyanamide would be the corresponding nitrile.
- **Reaction Setup:** In a microwave-safe reaction vessel, combine dicyandiamide (1 equivalent) and diallylcyanamide (1-1.2 equivalents). Add a minimal amount of a high-boiling point solvent suitable for microwave synthesis, such as N,N-dimethylformamide (DMF), to facilitate heat transfer and mixing.
- **Microwave Irradiation:** Place the sealed reaction vessel in a microwave reactor. Irradiate the mixture at a temperature and time optimized for the reaction. A typical starting point could be 150-180°C for 10-30 minutes. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:**
  - After the reaction is complete, allow the mixture to cool to room temperature.
  - The crude product may precipitate upon cooling. If not, the solvent can be removed under reduced pressure using a rotary evaporator.
  - The resulting solid is then washed with a suitable solvent, such as diethyl ether, to remove unreacted starting materials and byproducts.
  - Further purification can be achieved by recrystallization from an appropriate solvent system (e.g., ethanol/water) to yield pure **diallylmelamine**.

#### Self-Validation and Characterization:

The identity and purity of the synthesized **diallylmelamine** should be confirmed through a combination of analytical techniques:

- **Melting Point:** The melting point of the purified product should be sharp and consistent with the literature value (140-142 °C).<sup>[3]</sup>

- FT-IR Spectroscopy: The IR spectrum should show characteristic peaks for the amine N-H stretching (around 3100-3500  $\text{cm}^{-1}$ ), C=N stretching of the triazine ring (around 1500-1600  $\text{cm}^{-1}$ ), and the C=C stretching of the allyl groups (around 1640  $\text{cm}^{-1}$ ).[\[9\]](#)[\[10\]](#)
- NMR Spectroscopy:
  - $^1\text{H}$  NMR: The proton NMR spectrum is expected to show signals for the amine protons, as well as the characteristic signals for the allyl group protons: a multiplet for the -CH= proton, a doublet for the =CH<sub>2</sub> protons, and a doublet for the -N-CH<sub>2</sub>- protons.[\[11\]](#)[\[12\]](#)
  - $^{13}\text{C}$  NMR: The carbon NMR spectrum will show distinct signals for the carbons of the triazine ring and the three different carbons of the allyl groups.[\[13\]](#)[\[14\]](#)

## Chemical Reactivity and Applications

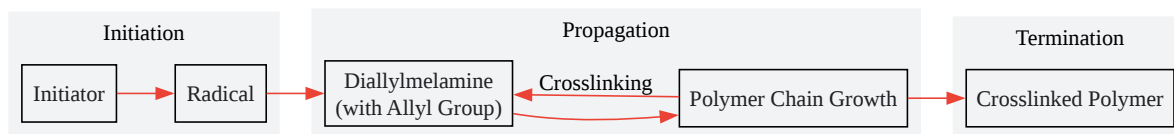
The chemical reactivity of **diallylmelamine** is dominated by its two allyl functional groups and the nitrogen-rich triazine ring. This dual functionality makes it a highly valuable molecule in polymer and materials science.

## Crosslinking Agent for Thermosetting Resins

The primary application of **diallylmelamine** is as a crosslinking agent for thermosetting resins, such as epoxy and polyurethane resins.[\[15\]](#) The allyl groups can undergo polymerization, often initiated by free radicals, to form a robust, three-dimensional network within the polymer matrix.

Mechanism of Crosslinking:

The crosslinking process can be initiated thermally or photochemically. In the presence of a radical initiator, the double bonds of the allyl groups open and form covalent bonds with other polymer chains or other **diallylmelamine** molecules. This creates a densely crosslinked network, which significantly enhances the mechanical properties, thermal stability, and chemical resistance of the resulting material.



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Simplified radical polymerization and crosslinking mechanism of **Diallylmelamine**.

This crosslinking ability makes **diallylmelamine** a key component in the formulation of high-performance coatings, adhesives, and composites.[5]

## Flame Retardant Properties

The high nitrogen content of the triazine ring contributes to the flame-retardant properties of materials incorporating **diallylmelamine**. Upon heating, nitrogen-containing compounds can release non-flammable gases, which dilute the flammable gases produced during combustion and inhibit the flame.

## Other Potential Applications

Research has also explored the potential of **diallylmelamine** and its derivatives in other areas, including as a gastric antisecretory agent and for its potential anticancer properties.[2] However, these applications are still in the early stages of investigation.

## Safety and Handling

**Diallylmelamine** is considered harmful if swallowed, in contact with skin, or if inhaled.[3] It can also cause skin and eye irritation.[16] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Risk and Safety Statements:[3]

- R20/21/22: Harmful by inhalation, in contact with skin and if swallowed.

- R36/37/38: Irritating to eyes, respiratory system and skin.
- S22: Do not breathe dust.
- S36/37/39: Wear suitable protective clothing, gloves and eye/face protection.

## Conclusion

**Diallylmelamine** is a multifunctional compound with significant utility in polymer and materials science. Its ability to act as an effective crosslinking agent, coupled with the inherent thermal stability and flame-retardant properties of the triazine ring, makes it a valuable component in the formulation of high-performance materials. Further research into its synthesis and applications is likely to uncover new and innovative uses for this versatile molecule.

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